

Discovery and development of Dexlansoprazole

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Compound of Interest

Compound Name: *Dexlansoprazole sesquihydrate*

CAS No.: 313640-86-7

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An In-Depth Technical Guide to the Discovery and Development of Dexlansoprazole

Abstract

Dexlansoprazole represents a significant advancement in the management of acid-related gastrointestinal disorders. As the R-enantiomer of lansoprazole, its development is a prime example of "chiral switching," a strategic optimization of a pre-existing racemic drug to enhance its pharmacokinetic profile. This technical guide provides a comprehensive overview of the discovery and development of dexlansoprazole, from the rationale behind its enantiomeric separation to its innovative formulation and clinical validation. The core of its therapeutic superiority lies in a unique Dual Delayed-Release (DDR) technology, which provides a prolonged plasma concentration profile and extended duration of acid suppression. This document details the synthesis, mechanism of action, pharmacokinetics, clinical efficacy, and regulatory journey of dexlansoprazole for an audience of research and drug development professionals.

From Racemate to Enantiopure: The Rationale for Dexlansoprazole

The story of dexlansoprazole begins with its precursor, lansoprazole, a highly effective proton pump inhibitor (PPI) marketed as a racemic mixture of its R-(+) and S-(-) enantiomers. In drug development, isolating a single, more active or favorably metabolized enantiomer from a racemic mixture—a process known as chiral switching—can lead to a superior therapeutic agent.

Early pharmacokinetic studies of lansoprazole revealed significant stereoselective differences in its metabolism and absorption.^[1] The R-enantiomer, dexlansoprazole, was found to have a three- to five-fold greater area under the plasma drug concentration-time curve (AUC) compared to the S-enantiomer.^[2] This key finding suggested that the R-enantiomer was cleared more slowly from the body, offering the potential for a longer duration of action.^[3] This stereoselective pharmacokinetic advantage was the primary driver for Takeda Pharmaceuticals to develop dexlansoprazole as a single-enantiomer drug, aiming for improved acid suppression and clinical efficacy.^{[1][4]}

Synthesis and Chiral Separation: Obtaining the R-Enantiomer

The industrial production of an enantiomerically pure drug like dexlansoprazole relies on two primary strategies: asymmetric synthesis or chiral resolution of the racemate.

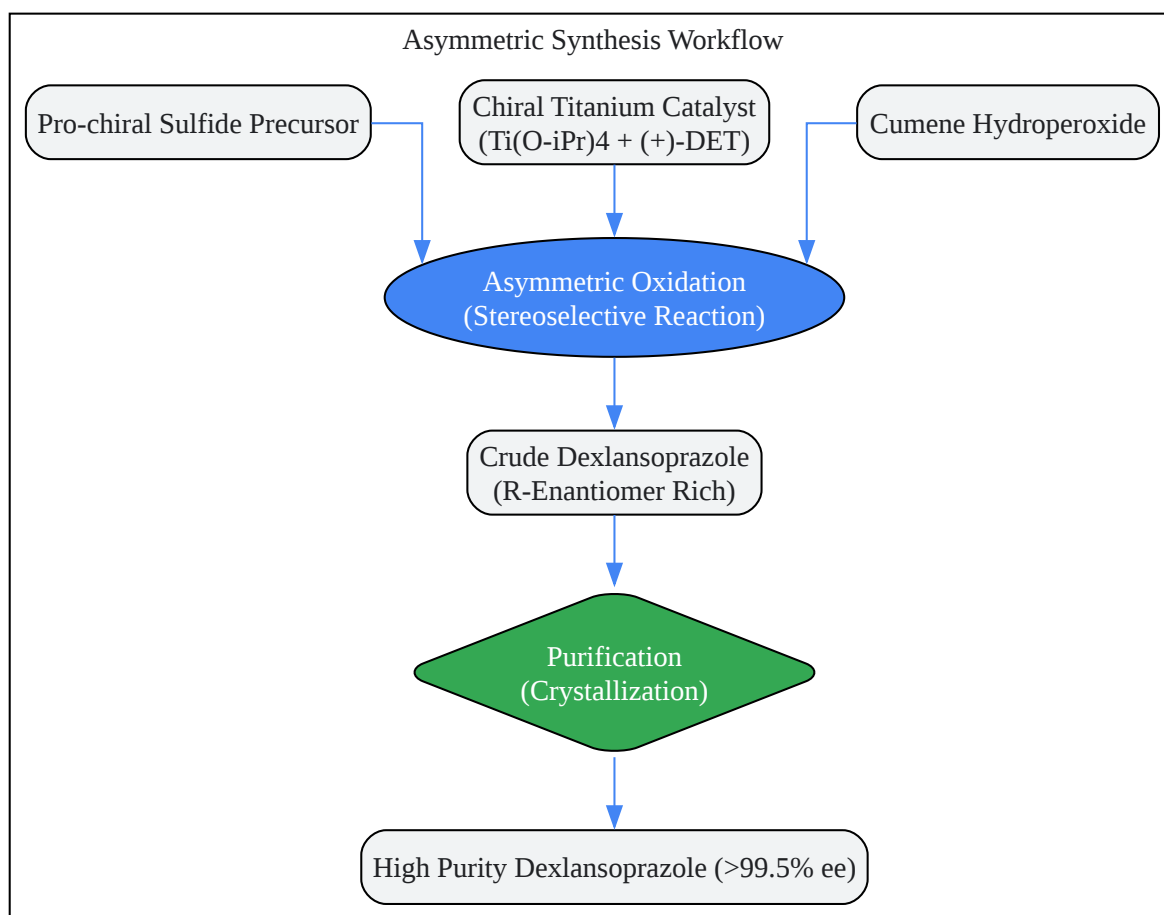
Asymmetric Synthesis

The most efficient method for producing dexlansoprazole is through the asymmetric oxidation of its pro-chiral sulfide precursor. This approach selectively creates the desired R-sulfoxide. A widely used method is a modified Kagan-Sharpless oxidation.^[5]

Experimental Protocol: Asymmetric Oxidation of Pro-chiral Sulfide

- **Catalyst Formation:** A chiral titanium-based catalyst is formed in situ. This typically involves reacting titanium (IV) isopropoxide with an optically active ligand, such as (+)-diethyl-L-tartrate (DET), in an appropriate solvent like toluene or tetrahydrofuran (THF).^[6]
- **Substrate Addition:** The pro-chiral sulfide, 2-(((3-methyl-4-(2,2,2-trifluoroethoxy)pyridin-2-yl)methyl)thio)-1H-benzo[d]imidazole, is added to the reaction mixture.

- Oxidation: The mixture is cooled (e.g., to 0°C), and an oxidizing agent, such as cumene hydroperoxide, is added slowly.[6] The chiral catalyst directs the oxidation to stereoselectively form the (R)-sulfoxide.
- Workup and Purification: The reaction is quenched, and the product is extracted. Purification, often involving crystallization from a solvent like acetone, is performed to remove any unreacted starting material and the undesired S-enantiomer, yielding dextansoprazole with high enantiomeric excess (>99.8%).[7][8]



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Caption: Workflow for the asymmetric synthesis of dexlansoprazole.

Chiral Resolution

An alternative, though often less efficient, method is to synthesize the racemic lansoprazole and then separate the enantiomers. This is commonly achieved using preparative high-performance liquid chromatography (HPLC) with a chiral stationary phase (CSP).

Polysaccharide-based columns, such as Chiralcel® and Chiralpak®, are effective for this separation.^{[3][9][10]} While effective at a laboratory scale, this method can be costly and complex to scale up for industrial production compared to asymmetric synthesis.^[11]

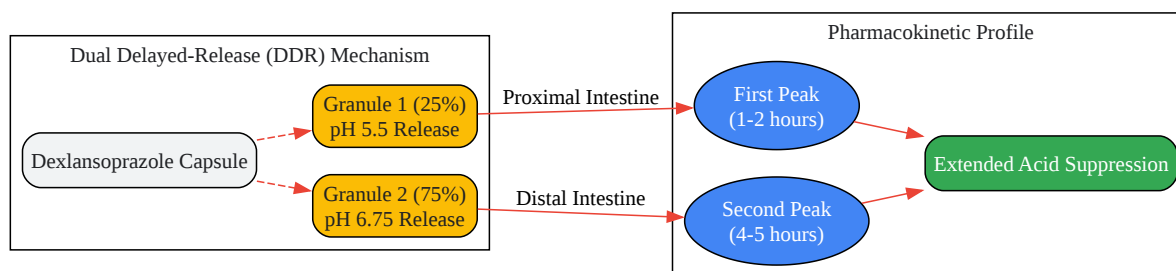
Formulation Innovation: The Dual Delayed-Release (DDR) Technology

A cornerstone of dexlansoprazole's development is its advanced formulation. To overcome the short half-life characteristic of many PPIs and to provide prolonged acid control, Takeda developed a novel Dual Delayed-Release (DDR) delivery system.^{[1][12]}

This technology is encapsulated in a single capsule containing two distinct types of enteric-coated granules that dissolve at different pH levels.^{[13][14]}

- Granule Type 1 (25% of the dose): Coated to release the drug at a pH of 5.5. This release occurs in the proximal part of the small intestine (duodenum), resulting in the first peak plasma concentration approximately 1 to 2 hours after administration.^[13]
- Granule Type 2 (75% of the dose): Coated to release the drug at a pH of 6.75. This release happens further down in the more distal small intestine, leading to a second, later peak in plasma concentration at around 4 to 5 hours post-dose.^{[2][13]}

This biphasic release mechanism creates a prolonged plasma concentration profile, extending the duration of therapeutic drug levels and, consequently, the period of acid suppression over a 24-hour interval with once-daily dosing.^{[1][15]}



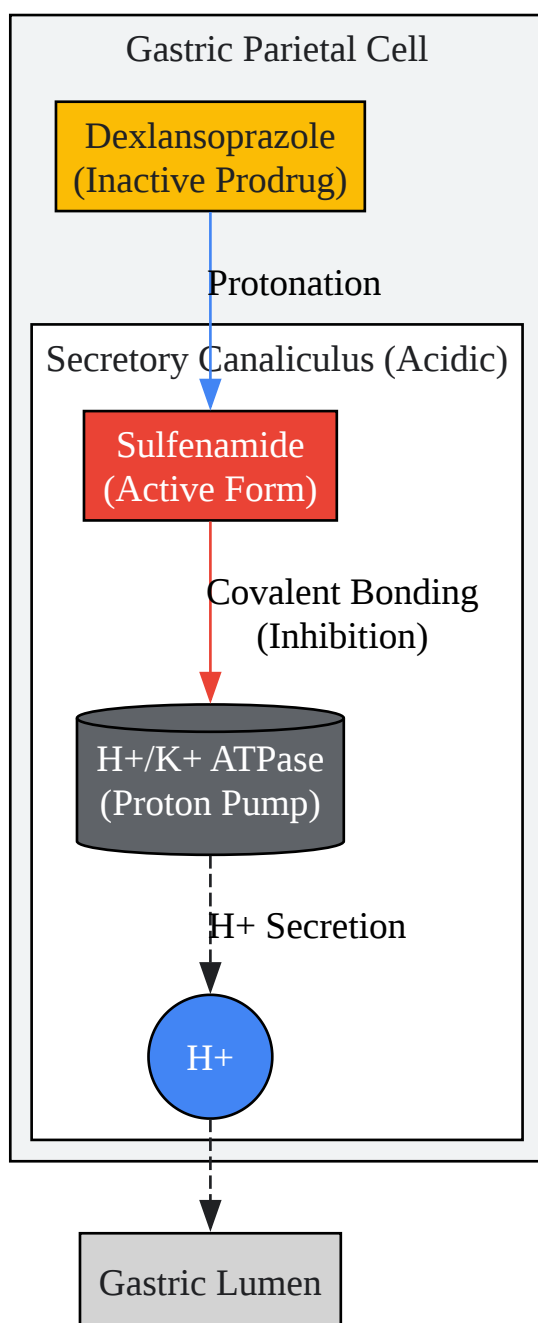
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Caption: The DDR mechanism leads to a dual-peaked pharmacokinetic profile.

Mechanism of Action: Proton Pump Inhibition

Like all PPIs, dextlansoprazole is a prodrug that suppresses gastric acid secretion by irreversibly inhibiting the gastric H⁺/K⁺ ATPase enzyme system, also known as the proton pump.[13][16][17]

- **Absorption and Activation:** After oral administration and absorption in the intestine, dextlansoprazole reaches the parietal cells of the stomach lining via the bloodstream.[18]
- **Acid-Catalyzed Conversion:** In the highly acidic environment of the parietal cell's secretory canaliculus, dextlansoprazole undergoes a proton-catalyzed conversion into its active form, a reactive tetracyclic sulfenamide.[13]
- **Irreversible Inhibition:** This activated form then forms a stable, covalent disulfide bond with cysteine residues on the α -subunit of the H⁺/K⁺ ATPase pump.[19]
- **Blockade of Acid Secretion:** This irreversible binding inactivates the pump, blocking the final step in the secretion of hydrochloric acid into the gastric lumen.[16][17] Because the inhibition is irreversible, acid secretion resumes only after new proton pump enzymes are synthesized and integrated into the cell membrane.



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Sources

- 1. Development of Dexlansoprazole Delayed-Release Capsules, a Dual Delayed-Release Proton Pump Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Dexlansoprazole - Wikipedia [en.wikipedia.org]
- 3. Determination of R(+)- and S(-)-lansoprazole using chiral stationary-phase liquid chromatography and their enantioselective pharmacokinetics in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Dexlansoprazole, a modified release formulation of an enantiomer of lansoprazole, for the treatment of reflux esophagitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cbijournal.com [cbijournal.com]
- 6. US8198455B2 - Process for the preparation of dexlansoprazole - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. CN102659763B - Method for synthesizing and purifying dexlansoprazole - Google Patents [patents.google.com]
- 9. Enantioseparation of Proton Pump Inhibitors by HPLC on Polysaccharide-Type Stationary Phases: Enantiomer Elution Order Reversal, Thermodynamic Characterization, and Hysteretic Effect | MDPI [mdpi.com]
- 10. app.periodikos.com.br [app.periodikos.com.br]
- 11. CN106188000A - A kind of synthetic method of Dexlansoprazole - Google Patents [patents.google.com]
- 12. The role of dexlansoprazole modified-release in the management of gastroesophageal reflux disease - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Dexlansoprazole – a new-generation proton pump inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Pharmacokinetics and pharmacodynamics of a known active PPI with a novel Dual Delayed Release technology, dexlansoprazole MR: a combined analysis of randomized controlled clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. accessdata.fda.gov [accessdata.fda.gov]
- 17. Dexlansoprazole | C16H14F3N3O2S | CID 9578005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. What is the mechanism of Dexlansoprazole? [synapse.patsnap.com]

- [19. researchgate.net \[researchgate.net\]](https://researchgate.net)
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